

Solubility of Didecyl Dimethyl Ammonium Carbonate in Various Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Didecyl dimethyl ammonium carbonate*

Cat. No.: *B136943*

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Introduction

Didecyl dimethyl ammonium carbonate (DDAC), a quaternary ammonium compound, is a versatile molecule with significant applications across various industries, notably as a broad-spectrum antimicrobial agent and a wood preservative.[1] Its efficacy and formulation flexibility are intrinsically linked to its solubility characteristics in different solvent systems. This technical guide provides a comprehensive overview of the available data on the solubility of DDAC in a range of common solvents, intended to assist researchers, scientists, and drug development professionals in its application and formulation.

Core Principles of Solubility

The solubility of a compound is governed by the principle of "like dissolves like." This means that polar solutes tend to dissolve in polar solvents, while non-polar solutes are more soluble in non-polar solvents. **Didecyl dimethyl ammonium carbonate** possesses a unique chemical structure, featuring a positively charged quaternary ammonium cation with two long alkyl (decyl) chains and a carbonate anion. This structure imparts both hydrophilic (from the charged

headgroup) and lipophilic (from the alkyl chains) properties to the molecule, influencing its solubility across a spectrum of solvents.

Solubility Profile of Didecyl Dimethyl Ammonium Carbonate

Based on available technical data, **didecyl dimethyl ammonium carbonate** is generally described as being freely soluble in water, lower alcohols, ketones, and glycols.^[2] However, specific quantitative solubility data for the carbonate form is not readily available in published literature. To provide a more complete picture, the following table summarizes the qualitative solubility of DDAC and includes quantitative data for the closely related didecyl dimethyl ammonium chloride (DDAC-Cl) as a reference. The structural similarity, particularly the identical cation, suggests that their solubility behaviors in various organic solvents may be comparable, although differences in the anion (carbonate vs. chloride) will influence aqueous solubility.

Solvent Class	Solvent	Didecyl Dimethyl Ammonium Carbonate (DDAC) Solubility	Didecyl Dimethyl Ammonium Chloride (DDAC-Cl) Solubility (Quantitative Data)
Aqueous	Water	Freely Soluble ^[2] , Water Soluble ^[3]	0.65 g/L at 20 °C ^[4]
Alcohols	Lower Alcohols (e.g., Methanol, Ethanol)	Freely Soluble ^[2]	Soluble ^[5]
Ketones	e.g., Acetone	Freely Soluble ^[2]	Soluble ^[5]
Glycols	e.g., Ethylene Glycol, Propylene Glycol	Freely Soluble ^[2]	Data Not Available
Chlorinated Solvents	Chloroform	Data Not Available	Soluble ^[5]

Experimental Protocol for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **didecyl dimethyl ammonium carbonate** was not found in the reviewed literature, a general and widely accepted method for determining the solubility of a solid compound in a liquid solvent is the isothermal equilibrium method. This method involves saturating a solvent with the solute at a constant temperature and then quantifying the concentration of the dissolved solute.

Objective: To determine the saturation solubility of **Didecyl Dimethyl Ammonium Carbonate** in a given solvent at a specified temperature.

Materials:

- **Didecyl Dimethyl Ammonium Carbonate** (solid)
- Solvent of interest (e.g., water, ethanol)
- Analytical balance
- Constant temperature bath or incubator
- Vials with tight-fitting caps
- Magnetic stirrer and stir bars
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer, or titration setup)
- Syringe filters (0.45 μm)

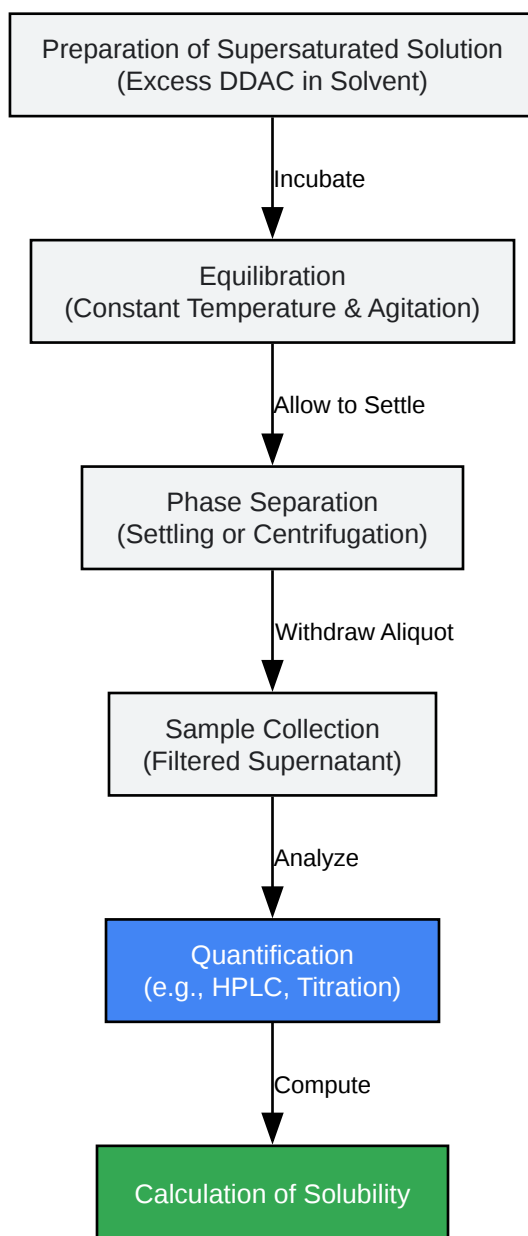
Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **Didecyl Dimethyl Ammonium Carbonate** to a series of vials, each containing a known volume of the solvent. The amount of solid should be more than what is expected to dissolve to ensure a saturated solution is formed.

- **Equilibration:** Tightly cap the vials and place them in a constant temperature bath set to the desired temperature. Agitate the mixtures using a magnetic stirrer for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the undissolved solid to settle. Alternatively, for finer suspensions, centrifuge the vials at the same temperature to facilitate the separation of the solid and liquid phases.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant using a pre-warmed (to the experimental temperature) pipette or syringe. To prevent any undissolved microparticles from being transferred, pass the aliquot through a syringe filter.
- **Quantification:** Accurately dilute the collected sample with the solvent in a volumetric flask. Analyze the concentration of **Didecyl Dimethyl Ammonium Carbonate** in the diluted sample using a suitable analytical technique. A pre-established calibration curve for DDAC with the chosen analytical method is required for accurate quantification.
- **Calculation:** Calculate the solubility of DDAC in the solvent at the specified temperature, typically expressed in g/100mL, mg/L, or mol/L.

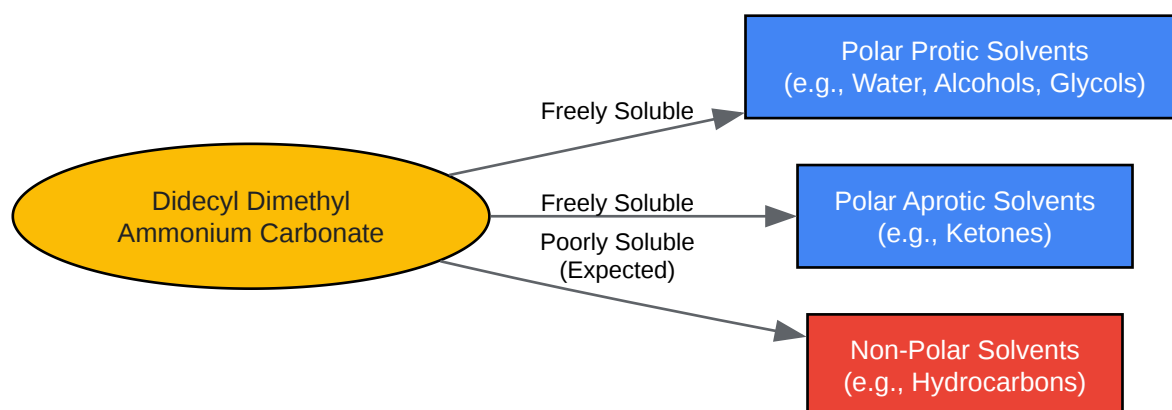
Safety Precautions: Didecyl dimethyl ammonium compounds can be corrosive and irritating to the skin and eyes.^[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All procedures should be performed in a well-ventilated area or a fume hood.

Visualizations



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Caption: Experimental workflow for determining the solubility of DDAC.



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Caption: Logical relationships of DDAC solubility in different solvent classes.

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